

IRX4310 / AGN194310: Compound Overview

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Compound Focus: IRX4310

Cat. No.: S1802739

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IRX4310 (also known as **AGN194310**) is a synthetic, orally available small molecule that functions as a **potent pan-retinoic acid receptor (RAR) antagonist** [1] [2]. It binds to all three RAR subtypes (RAR α , RAR β , and RAR γ) with high affinity and does not affect Retinoid X Receptor (RXR) subtypes [2].

Property	Description
Systematic Name	4-[2-[4-(4-Ethylphenyl)-2,2-dimethyl-2H-1-benzothiopyran-6-yl]ethynyl]benzoic acid [2]
Molecular Formula	C ₂₈ H ₂₄ O ₂ S [1] [2]
Molecular Weight	424.55 g/mol [2]
CAS Number	229961-45-9 [1] [2]
Physical Form	White to beige powder [2]
Mechanism of Action	Retinoic Acid Receptor (RAR) Antagonist [1] [2]

Solubility and Stock Solution Preparation

The primary data available indicates solubility in DMSO. Preparation of a stock solution in DMSO is a standard and reliable method for *in vitro* cellular assays.

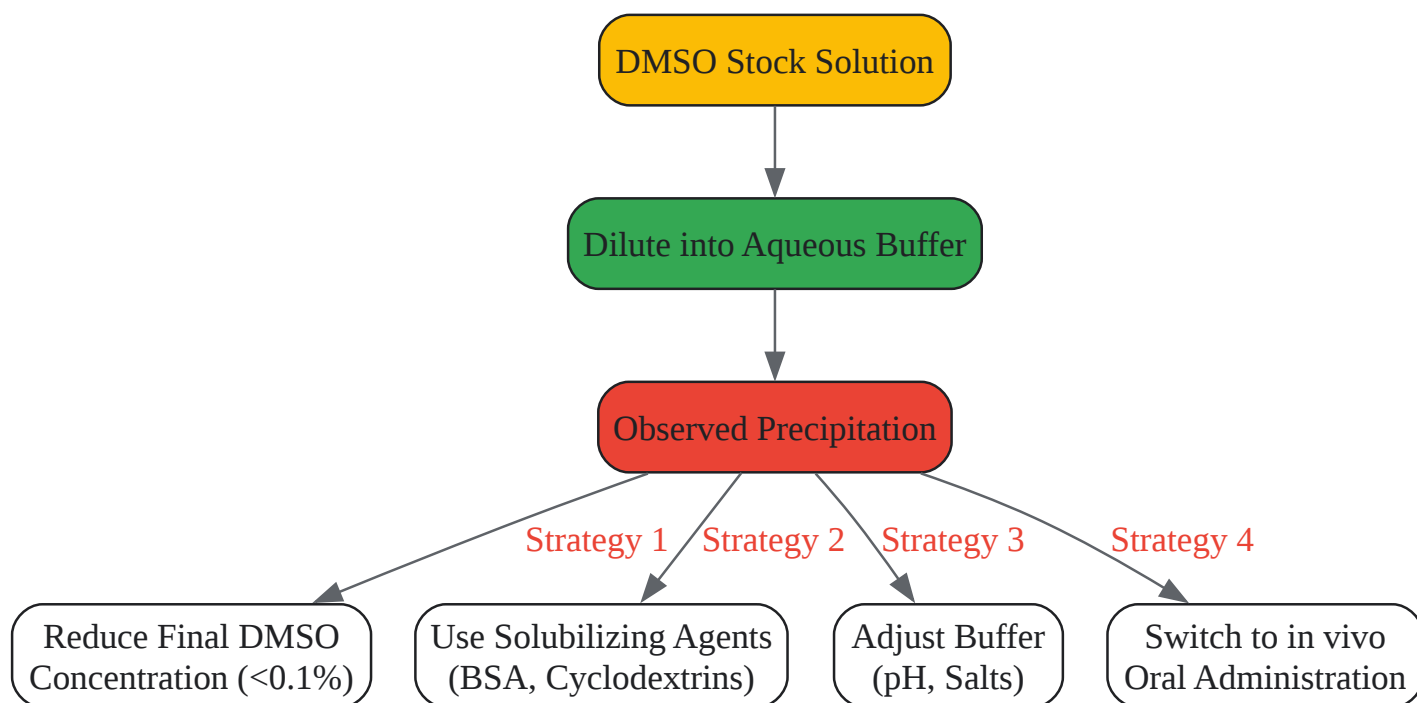
Parameter	Value / Recommendation
Solubility in DMSO	2 mg/mL (clear solution) [2]
Recommended Stock Concentration	2-10 mM in DMSO
Storage	Aliquot and store at -20°C or below. Avoid repeated freeze-thaw cycles.

Detailed Protocol for 2 mg/mL (~4.7 mM) Stock Solution

- **Equipment & Materials:** Analytical balance, 1.5 mL microcentrifuge tube, anhydrous DMSO, powder of **IRX4310** (AGN194310).
- **Weighing:** Accurately weigh 2 mg of **IRX4310**.
- **Dissolution:** Transfer the powder to a tube and add 1.0 mL of anhydrous DMSO.
- **Mixing:** Vortex the mixture for 1-2 minutes or until the solution is clear. A brief sonication in a water bath sonicator (5-10 minutes) can aid in complete dissolution.
- **Quality Check:** Visually inspect the solution. It should be clear and without visible particles.

Formulation Strategies and Troubleshooting

For experiments requiring aqueous solutions, the DMSO stock must be diluted into an aqueous buffer. Solubility issues commonly arise at this stage.



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FAQ: Addressing Common Solubility Issues

Q1: My compound precipitates when I add the DMSO stock to the cell culture medium. What can I do?

- **A:** This is a common challenge. You can:
 - **Reduce Final DMSO:** Ensure the final DMSO concentration in your assay is as low as possible (typically $\leq 0.1\%$). You may need to prepare a more concentrated stock in DMSO to achieve this.
 - **Use a Solubilizing Agent:** Add bovine serum albumin (BSA, 0.1-1.0%) or hydroxypropyl- β -cyclodextrin (HPBCD) to your assay buffer. These agents can help sequester the compound and keep it in solution.
 - **Sequential Dilution:** Perform a stepwise dilution. First, dilute your DMSO stock into a small volume of a compatible solvent like ethanol or PEG-400, then dilute this intermediate solution into your aqueous buffer.

Q2: Are there alternative solvents for IRX4310?

- **A:** Based on available data, DMSO is the confirmed solvent. For exploratory work, you might test other water-miscible solvents like ethanol, but this would require empirical verification and careful consideration of cytotoxicity.

Q3: How can I improve solubility for in vivo studies?

- **A:** **IRX4310** has demonstrated efficacy via **oral administration** in animal models [1]. For in-house formulations, you can explore suspensions in vehicles containing carboxymethylcellulose (CMC), Tween-80, or methylcellulose.

Seeking Further Information

The available data is limited. For deeper investigation, consider:

- **Experimental Determination:** Use techniques like HPLC or UV-Vis spectroscopy to quantify solubility in different buffers.
- **Consulting Suppliers:** Reach out to chemical suppliers like Sigma-Aldrich for any unpublished data.
- **Scientific Literature:** Search for papers that have used **IRX4310** experimentally, as their methods sections may contain valuable formulation details.

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References

1. Buy IRX4310 [smolecule.com]
2. AGN194310 = 98 HPLC 229961-45-9 [sigmaaldrich.com]

To cite this document: Smolecule. [IRX4310 / AGN194310: Compound Overview]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b1802739#irx4310-solubility-issues>]

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